

# An In-depth Technical Guide to NR-7h: A Selective p38 $\alpha$ / $\beta$ Degradator

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## Compound of Interest

Compound Name: NR-7h

Cat. No.: B15614282

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## Abstract

**NR-7h** is a potent and selective degrader of p38 mitogen-activated protein kinase  $\alpha$  (p38 $\alpha$ ) and p38 $\beta$ . As a heterobifunctional Proteolysis Targeting Chimera (PROTAC), **NR-7h** utilizes the endogenous ubiquitin-proteasome system to induce the degradation of its target proteins. This technical guide provides a comprehensive overview of **NR-7h**, including its chemical properties, mechanism of action, key experimental data, and detailed protocols for its application in research settings.

## Chemical Identity

| Identifier        | Value   |
|-------------------|---|
| CAS Number        | 2550399-06-7  |
| IUPAC Name        | 2-(2,6-dioxopiperidin-3-yl)-4-((4-(4-(5-((5-((1-(4-((2,4-difluorobenzyl)oxy)-3-bromo-5-methyl-6-oxobenzyl)-2,5-dimethylphenyl)carbamoyl)pentyl)carbamoyl)pentyl)-1H-1,2,3-triazol-1-yl)pentyl)carbamoyl)isoindoline-1,3-dione |
| Molecular Formula | C48H50BrF2N9O8  |
| Molecular Weight  | 998.87 g/mol  |
| SMILES            | <chem>FC1=CC(F)=C(COC2=C(Br)C(N(C3=C(C)C=CC(C(NCCCCC4=CN(CCCC(NCCCCN5=CC=C(C(C(N6C7C(NC(CC7)=O)=O)=O)=C5C6=O)=O)N=N4)=O)=C3)C(C)=C2)=O)C=C1</chem>  |

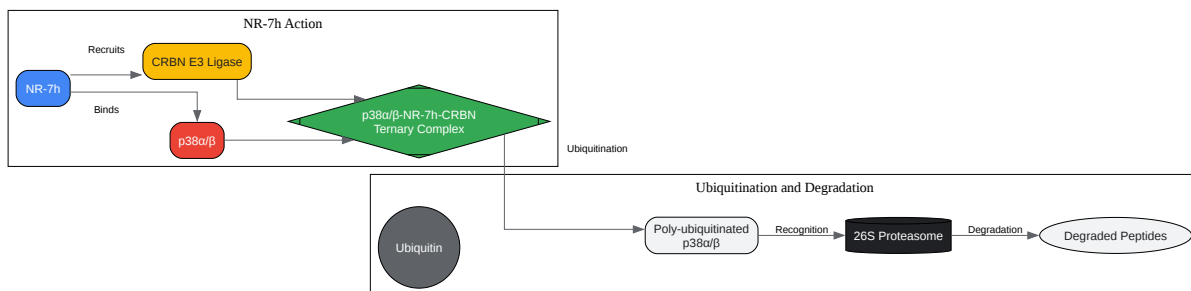
## Mechanism of Action

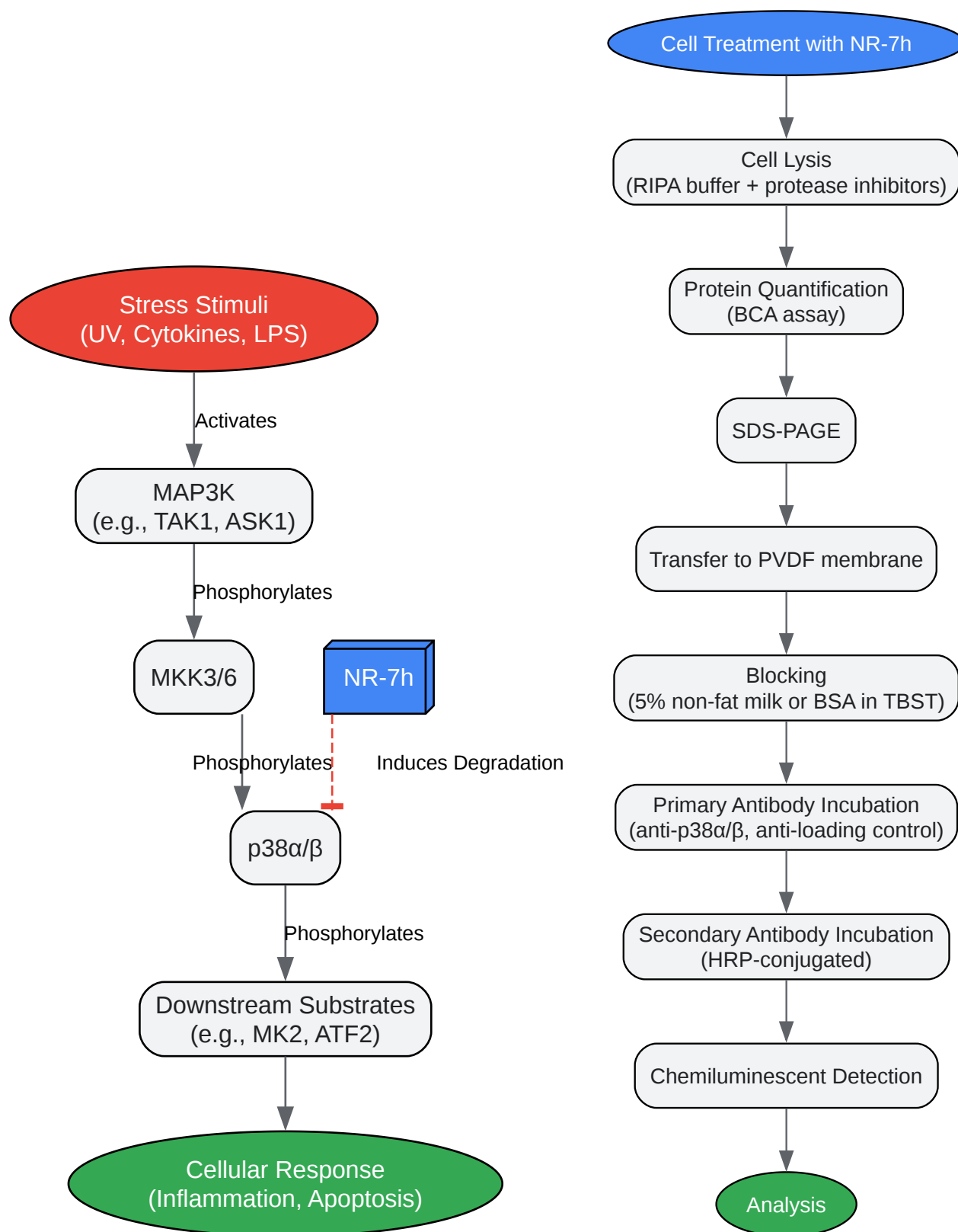
**NR-7h** functions as a PROTAC, a molecule designed to bring a target protein and an E3 ubiquitin ligase into close proximity, thereby inducing the ubiquitination and subsequent degradation of the target protein by the proteasome.

Specifically, **NR-7h** is composed of three key components:

- A ligand that binds to the p38 $\alpha$  and p38 $\beta$  kinases.
- A ligand that recruits the Cereblon (CRBN) E3 ubiquitin ligase.
- A linker that connects these two ligands.

By simultaneously binding to p38 $\alpha/\beta$  and CRBN, **NR-7h** facilitates the formation of a ternary complex. This proximity allows for the transfer of ubiquitin from the E3 ligase complex to lysine residues on the surface of p38 $\alpha/\beta$ . The resulting polyubiquitinated p38 $\alpha/\beta$  is then recognized and degraded by the 26S proteasome.





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